Technical Whitepaper: N-Allyl-6-chloronicotinamide

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Compound of Interest	
Compound Name:	*N-Allyl-6-chloronicotinamide*
CAS No.:	*915921-01-6*
Cat. No.:	*B1323305*

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A Versatile Scaffold for Diversity-Oriented Synthesis in Medicinal Chemistry

CAS Number: 915921-01-6 Molecular Formula:

Molecular Weight: 196.63 g/mol

Executive Summary

N-Allyl-6-chloronicotinamide represents a strategic "bifunctional" intermediate in organic synthesis. Characterized by an electron-deficient pyridine ring and a reactive allyl handle, it serves as a linchpin in Structure-Activity Relationship (SAR) studies targeting kinases, Nicotinamide N-methyltransferase (NNMT), and neonicotinoid receptors. Its utility lies in the orthogonality of its reactive sites: the C-6 chlorine atom is primed for nucleophilic aromatic substitution (

), while the N-allyl group offers a gateway to ring-closing metathesis (RCM) or cross-coupling reactions. This guide details the synthesis, reactivity profile, and application of this scaffold in modern drug discovery.

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Chemical Profile & Synthesis Logic

2.1 Structural Analysis

The molecule consists of a 6-chloronicotinic acid core amidated with allylamine.

- Electrophilic Center (C-6): The nitrogen atom in the pyridine ring exerts an electron-withdrawing effect, activating the C-6 position for nucleophilic attack. The chlorine atom acts as a good leaving group.
- Amide Linker: Provides hydrogen bond donor/acceptor capability, crucial for binding affinity in enzyme active sites (e.g., the hinge region of kinases).
- Allyl Terminus: A versatile alkene handle for further functionalization via olefin metathesis or Heck coupling.

2.2 Validated Synthesis Protocols

Two primary routes are established for high-yield synthesis. The Acid Chloride Route is preferred for scale-up due to cost-efficiency, while the Coupling Agent Route is used for parallel synthesis libraries to avoid moisture sensitivity.

Method A: Acid Chloride Activation (Standard Scale-Up)

- Activation: 6-Chloronicotinic acid is refluxed with thionyl chloride (

) or oxalyl chloride to generate 6-chloronicotinoyl chloride.
- Coupling: The acid chloride is added dropwise to a solution of allylamine and a base (Triethylamine or DIPEA) in Dichloromethane (DCM) at 0°C.
- Purification: Acid-base extraction followed by recrystallization from EtOAc/Hexanes.

Method B: T3P/HATU Coupling (Library Scale)

- Reagents: 6-Chloronicotinic acid, Allylamine, HATU (or T3P), DIPEA, DMF.
- Procedure: Stir at room temperature for 4–16 hours.

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- Advantage: Avoids the handling of corrosive acid chlorides; higher tolerance for other functional groups if present.

Reactivity & Functionalization Map

The true value of **N-Allyl-6-chloronicotinamide** lies in its ability to undergo orthogonal transformations.

3.1 Nucleophilic Aromatic Substitution (

)

The C-6 chlorine is highly susceptible to displacement by nucleophiles (amines, alkoxides, thiols). This is the primary method for generating libraries of biologically active nicotinamides.

- Conditions: Heating with primary/secondary amines in polar aprotic solvents (DMF, DMSO, NMP) or using Pd-catalyzed Buchwald-Hartwig amination if the nucleophile is weak.

3.2 Allyl Group Transformations

- Ring-Closing Metathesis (RCM): Reaction with Grubbs' catalysts (1st or 2nd Gen) in the presence of another alkene tether allows for the formation of macrocycles, constraining the amide bond conformation.

- Heck Reaction: Pd-catalyzed coupling with aryl halides to internalize the double bond or extend the carbon chain.

3.3 Visualizing the Reaction Logic

The following diagram illustrates the divergent synthesis pathways available from this core scaffold.

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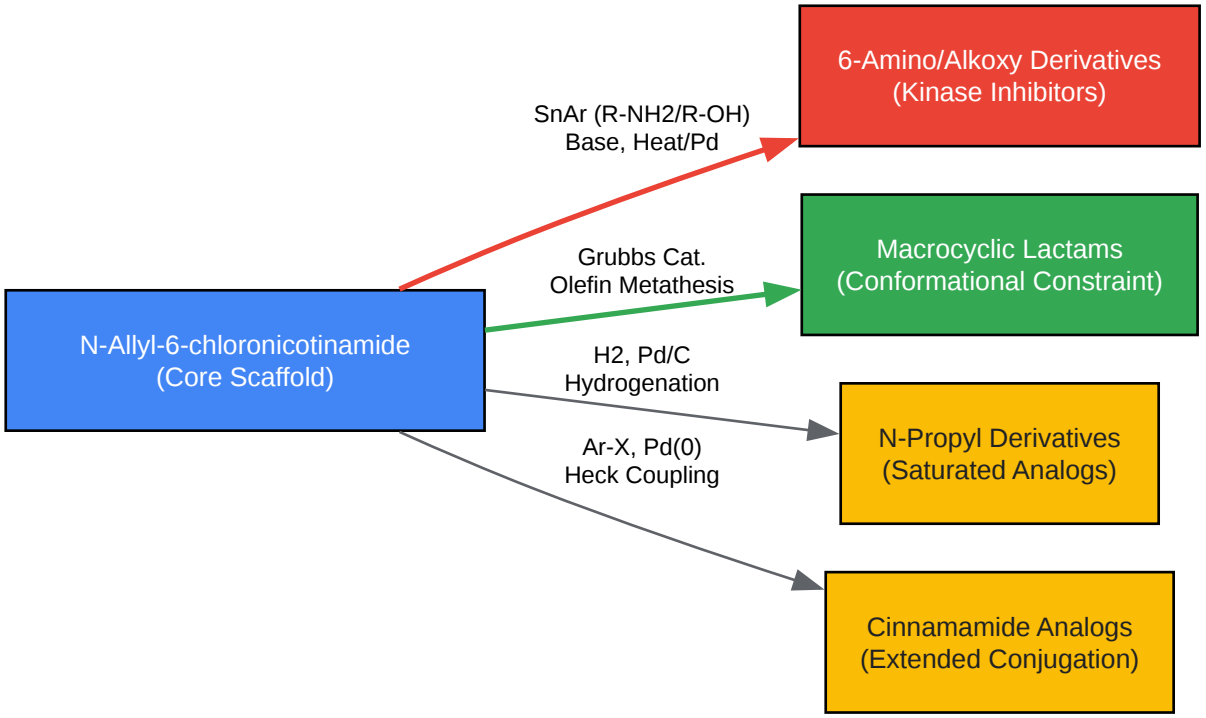

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Caption: Divergent synthetic pathways from the **N-Allyl-6-chloronicotinamide** core.

Medicinal Chemistry Applications

4.1 Kinase Inhibition (Hinge Binders)

The nicotinamide moiety mimics the adenine ring of ATP. By substituting the C-6 chlorine with an aryl-amine (e.g., aniline derivatives), researchers create "hinge binders" that fit into the ATP-binding pocket of kinases such as VEGFR and EGFR. The N-allyl group often projects into the solvent-exposed region or a hydrophobic sub-pocket, improving permeability.

4.2 Nicotinamide N-Methyltransferase (NNMT) Inhibitors

NNMT is a metabolic regulator linked to obesity and type 2 diabetes. 6-Chloronicotinamide derivatives are explored as bisubstrate inhibitors. The N-allyl group can mimic the S-adenosylmethionine (SAM) cofactor interactions or provide steric bulk to induce selectivity over related methyltransferases.

4.3 Agrochemicals (Neonicotinoids)

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While traditional neonicotinoids (like Imidacloprid) use a chloropyridine connected to a nitro-guanidine, the amide linker in **N-Allyl-6-chloronicotinamide** serves as a bioisostere in novel insecticide discovery, targeting nicotinic acetylcholine receptors (nAChRs).

Experimental Protocol: Synthesis of N-Allyl-6-chloronicotinamide

Objective: Preparation of 5.0 g of target scaffold via Acid Chloride method.

Materials:

- 6-Chloronicotinic acid (CAS 5326-23-8)
- Thionyl Chloride (

)
- Allylamine (CAS 107-11-9)
- Triethylamine (

)[1]
- Dichloromethane (DCM, Anhydrous)

Step-by-Step Procedure:

- Acid Chloride Formation:
  - In a dry 100 mL Round Bottom Flask (RBF) equipped with a reflux condenser, dissolve 6-chloronicotinic acid (5.0 g, 31.7 mmol) in

    (15 mL).
  - Add 2 drops of DMF (catalyst).
  - Reflux at 80°C for 2 hours until gas evolution (

) ceases.

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- Evaporate excess

  under reduced pressure. Aazeotrope with toluene (2x) to remove traces. Result: Crude yellow solid (6-chloronicotinoyl chloride).

- Amidation:
  - Resuspend the crude acid chloride in anhydrous DCM (30 mL).
  - In a separate flask, mix Allylamine (2.6 mL, 35 mmol) and Triethylamine (5.3 mL, 38 mmol) in DCM (20 mL). Cool to 0°C.[2]
  - Add the acid chloride solution dropwise to the amine solution over 15 minutes.
  - Allow to warm to room temperature and stir for 4 hours.
- Work-up:
  - Quench with water (50 mL).
  - Separate organic layer and wash with 1N HCl (to remove unreacted amine), then sat.

    , then Brine.
  - Dry over

    , filter, and concentrate.
- Characterization:
  - Yield: ~5.5 g (88%).
  - Appearance: White to off-white crystalline solid.
  - 1H NMR (400 MHz, CDCl3):

    8.78 (d, 1H), 8.12 (dd, 1H), 7.42 (d, 1H), 6.35 (br s, NH), 5.95 (m, 1H), 5.25 (d, 1H), 5.18 (d, 1H), 4.08 (t, 2H).

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Quantitative Data Summary

Property	Value	Note
LogP	1.67	Moderate lipophilicity; good membrane permeability.
H-Bond Donors	1	Amide NH.
H-Bond Acceptors	3	Pyridine N, Amide O, Amide N.
Melting Point	108–110 °C	Crystalline solid.
Solubility	DMSO, MeOH, DCM	Poor solubility in water; requires co-solvent for bioassays.

References

- Preparation of 6-chloronicotinoyl chloride
  - Source: PrepChem. "Synthesis of 6-chloronicotinoyl chloride."
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  - Source: Sigma-Aldrich.[3][4][5] "Amide Bond Formation."[4]
- NNMT Inhibitor Development (Contextual)
  - Source: Neelakantan, H., et al. "Selective and membrane-permeable small molecule inhibitors of nicotinamide N-methyltransferase reverse high fat diet-induced obesity in mice."[4] Biochemical Pharmacology, 2018.
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